

# Physical properties and melting point of 4,5-Dichloro-1-methylimidazole.

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## Compound of Interest

Compound Name: 4,5-Dichloro-1-methylimidazole

Cat. No.: B072708

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An In-depth Technical Guide on the Physical Properties of **4,5-Dichloro-1-methylimidazole**

## Introduction

**4,5-Dichloro-1-methylimidazole** is a halogenated heterocyclic organic compound. It serves as a key intermediate in the synthesis of various other chemical compounds.<sup>[1]</sup> Its chemical structure, characterized by a methyl-substituted imidazole ring with two chlorine atoms, dictates its physical and chemical properties. This guide provides a comprehensive overview of its physical characteristics, with a focus on its melting point and other key quantitative data relevant to researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

The physical properties of **4,5-Dichloro-1-methylimidazole** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value
Melting Point	53°C to 55°C[1][2]
Boiling Point	286.8°C at 760 mmHg[2]
Flash Point	127.2°C[2]
Molecular Formula	C4H4Cl2N2[1][2]
Molecular Weight	150.99 g/mol [1]
Refractive Index	1.595[2]
Solubility	Soluble in water[1]
Purity	97% - 98%[1][2]
CAS Number	1192-53-6[1][2]

## Experimental Protocols for Property Determination

While specific, detailed experimental protocols for the determination of the physical properties of **4,5-Dichloro-1-methylimidazole** are not extensively published in the provided search results, the values cited are typically determined using standard, well-established laboratory techniques. A general overview of these methodologies is provided below.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a crystalline solid like **4,5-Dichloro-1-methylimidazole**, this is typically a sharp range.

- **Methodology:** A common method is using a melting point apparatus. A small amount of the powdered sample is packed into a capillary tube, which is then placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from the first appearance of liquid to the complete melting of the solid is recorded.

### Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

- **Methodology:** The boiling point is typically measured at a specific atmospheric pressure (e.g., 760 mmHg). A common laboratory method involves heating the liquid in a flask connected to a condenser. A thermometer is placed so that the bulb is just above the surface of the liquid to measure the temperature of the vapor that is in equilibrium with the boiling liquid.

## Flash Point Determination

The flash point of a volatile material is the lowest temperature at which its vapors will ignite if given an ignition source.

- **Methodology:** This is determined using either an open-cup or closed-cup apparatus. A sample is heated, and an ignition source is periodically passed over the surface of the liquid. The temperature at which a brief flash is observed is recorded as the flash point.

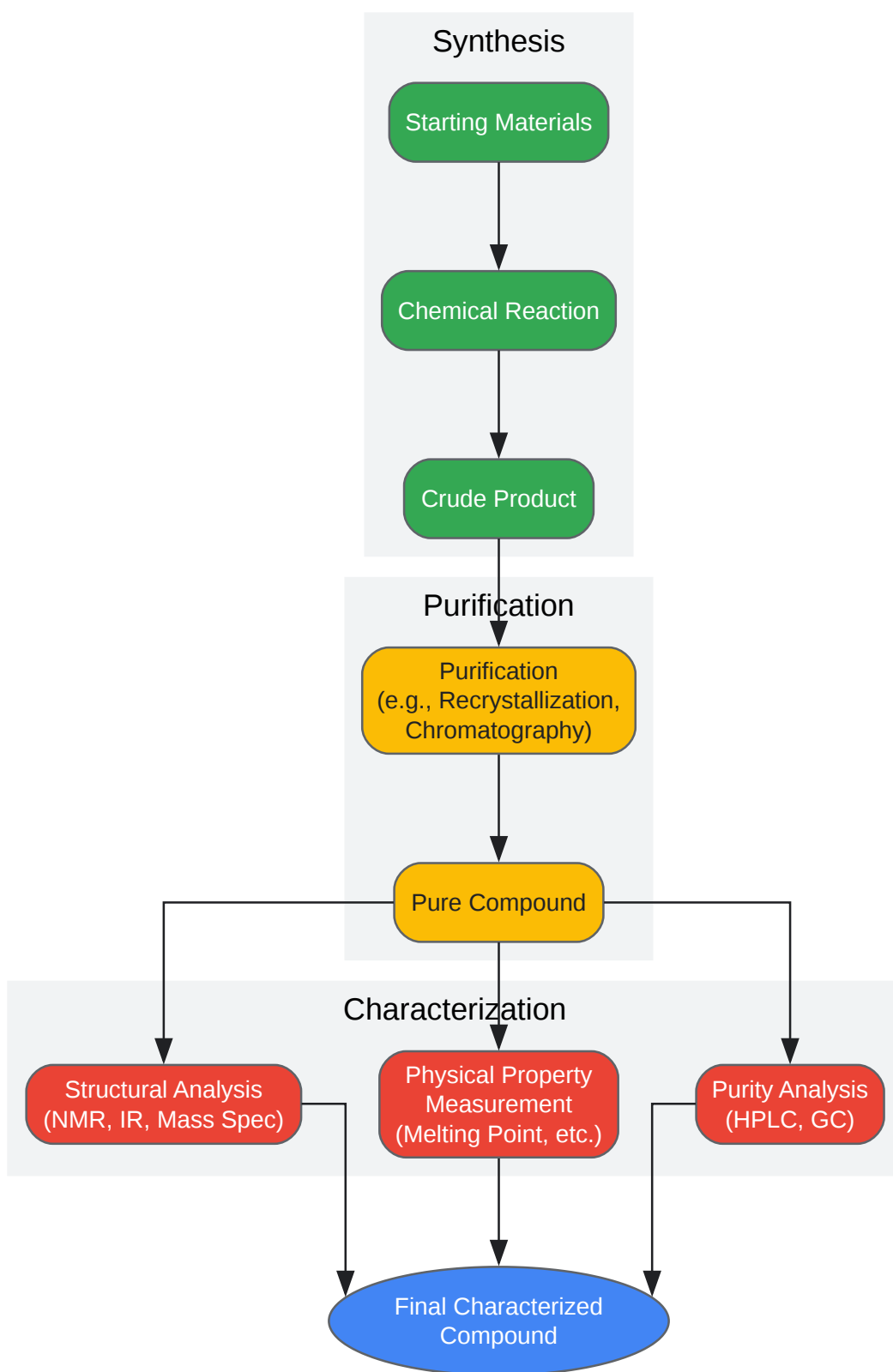
## Solubility Assessment

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- **Methodology:** A simple qualitative assessment involves adding a small amount of the solute (**4,5-Dichloro-1-methylimidazole**) to a known volume of the solvent (water) at a specific temperature. The mixture is agitated, and the degree to which the solute dissolves is observed. Quantitative measurements would involve determining the mass of solute that can dissolve in a specific volume of solvent to create a saturated solution.

## Logical Workflow for Compound Characterization

The following diagram illustrates a general logical workflow for the synthesis and characterization of a chemical compound like **4,5-Dichloro-1-methylimidazole**.



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Caption: A logical workflow for the synthesis and characterization of a chemical compound.

## Safety and Handling

**4,5-Dichloro-1-methylimidazole** is indicated to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Therefore, appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this chemical. It should be stored away from oxidizing agents in a tightly closed container in a cool, dry, and well-ventilated area.[1]

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## References

- 1. 4,5-Dichloro-1-methylimidazole, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. Page loading... [guidechem.com]
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